

# Personal protective equipment for handling (Isoquinolin-8-yl)methanol

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## Compound of Interest

Compound Name: (Isoquinolin-8-yl)methanol

Cat. No.: B1322876

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## Essential Safety and Handling Guide for (Isoquinolin-8-yl)methanol

Disclaimer: No specific Safety Data Sheet (SDS) for **(Isoquinolin-8-yl)methanol** (CAS No. 76518-57-5) was publicly available at the time of this writing. The following guidance is based on the safety profile of its structural isomer, quinolin-8-ylmethanol, general principles of laboratory safety for handling heterocyclic aromatic compounds, and the known hazards of methanol. It is imperative to obtain and review the official SDS from your supplier before commencing any work with this compound. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals.

## Hazard Assessment and Toxicological Profile

**(Isoquinolin-8-yl)methanol** is a heterocyclic aromatic compound. While specific toxicity data is limited, its structural isomer, quinolin-8-ylmethanol, is classified with the following hazards:

- Harmful if swallowed[1]
- Causes skin irritation[1]
- Causes serious eye irritation[1]
- May cause respiratory irritation[1]

Given its methanol group, there is also a potential for toxicity associated with methanol, which can cause damage to organs, particularly the optic nerve, and may be fatal or cause blindness if swallowed in sufficient quantities.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> Chronic exposure to methanol may also have adverse effects.<sup>[2]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data based on its structural isomer and related compounds. This information should be used as a guideline and confirmed with supplier-specific data.

| Property              | Value                             | Source         |
|-----------------------|-----------------------------------|----------------|
| Molecular Formula     | C <sub>10</sub> H <sub>9</sub> NO | <sup>[5]</sup> |
| Molecular Weight      | 159.18 g/mol                      | <sup>[1]</sup> |
| Appearance            | Likely a solid                    |                |
| GHS Hazard Statements | H302, H315, H319, H335            | <sup>[1]</sup> |
| Storage Class         | 11 - Combustible Solids           |                |

## Operational Plan: Handling and Disposal

Adherence to strict operational procedures is critical for the safe handling of **(Isoquinolin-8-yl)methanol**.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure.

| Protection Type         | Specific Recommendations  | Rationale   |
|-------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles and a face shield.  | To protect against potential splashes that could cause serious eye damage.        |
| Skin Protection         | - Gloves: Chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any signs of degradation or perforation before use.<br>Dispose of contaminated gloves immediately after use.-<br>Lab Coat: A flame-resistant lab coat should be worn. | To prevent skin contact, which could lead to irritation.                          |
| Respiratory Protection  | Handle in a certified chemical fume hood.   | To minimize inhalation of dust or vapors, which may cause respiratory irritation. |

## Handling Procedures

- Engineering Controls: Always handle **(Isoquinolin-8-yl)methanol** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure. Ensure that a safety shower and an eyewash station are readily accessible in the immediate work area.
- Weighing and Transfer:
  - Designate a specific area within the fume hood for handling this compound.
  - Use a disposable weighing boat or paper.
  - Carefully transfer the solid to the reaction vessel using a spatula.
  - Avoid creating dust.
- General Handling:

- Avoid direct contact with the skin, eyes, and clothing.
- Use non-sparking tools if the compound is known to be flammable or handled in a flammable solvent.
- Wash hands thoroughly after handling, even if gloves were worn.

## Emergency Procedures

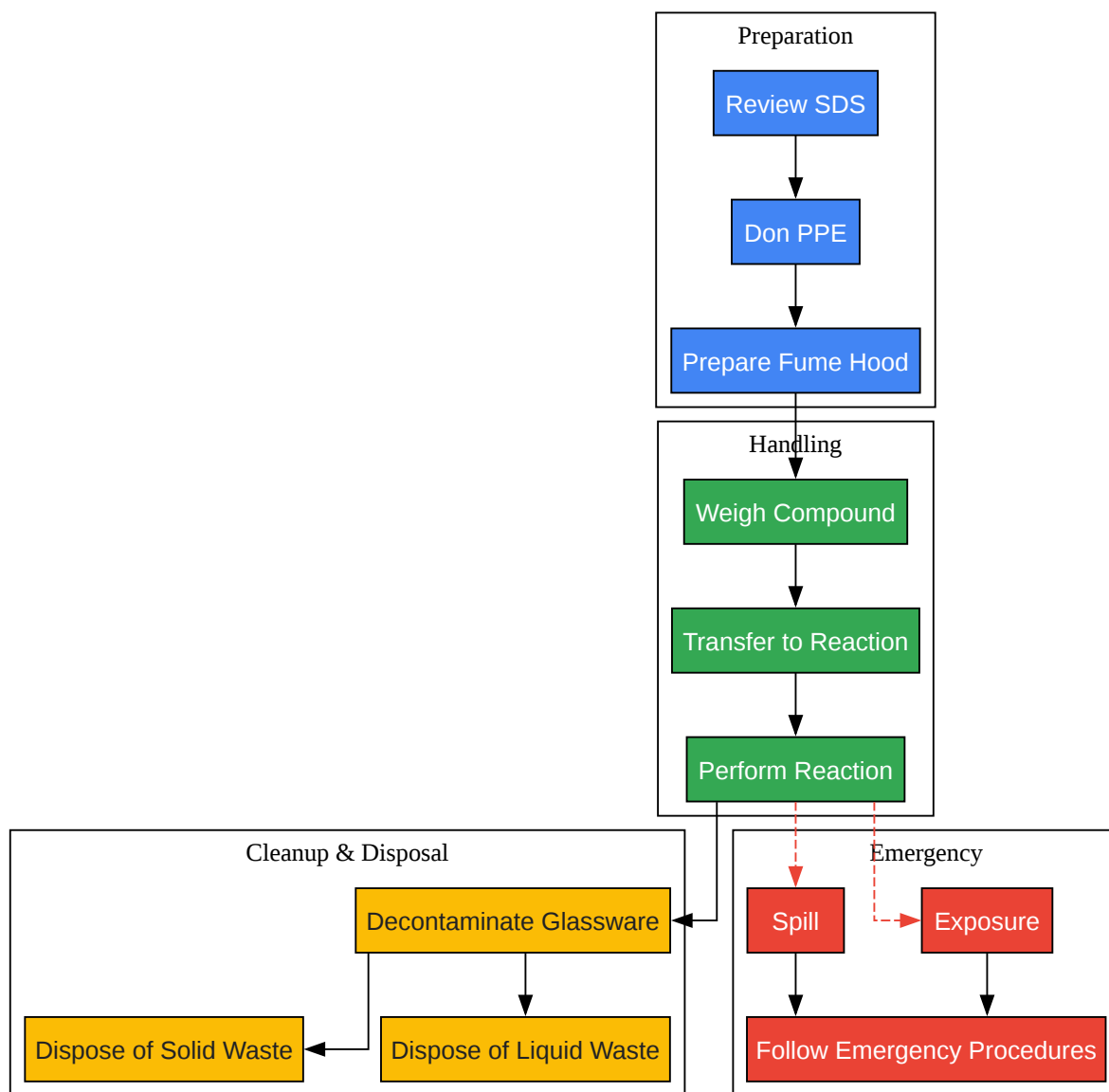
| Scenario     | Procedure  |
|--------------|--|
| Skin Contact | 1. Immediately remove contaminated clothing.2. Wash the affected area with soap and plenty of water for at least 15 minutes.3. Seek medical attention if irritation persists.  |
| Eye Contact  | 1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.2. Remove contact lenses if present and easy to do.3. Seek immediate medical attention.                                     |
| Inhalation   | 1. Move the individual to fresh air.2. If breathing is difficult, provide oxygen.3. If not breathing, give artificial respiration.4. Seek immediate medical attention.   |
| Ingestion    | 1. Do NOT induce vomiting.2. Rinse mouth with water.3. Never give anything by mouth to an unconscious person.4. Seek immediate medical attention.  |
| Spill        | 1. Evacuate the area.2. Wear appropriate PPE.3. For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.4. For a large spill, follow institutional emergency procedures. |

## Disposal Plan

Proper disposal of **(Isoquinolin-8-yl)methanol** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
  - Collect all solid waste, including contaminated gloves, weighing paper, and excess reagent, in a clearly labeled, sealed, and puncture-resistant hazardous waste container.
- Liquid Waste:
  - Collect any solutions containing **(Isoquinolin-8-yl)methanol** in a labeled, sealed, and chemically compatible hazardous waste container.
  - Do not mix with incompatible waste streams.
- Labeling:
  - All waste containers must be clearly labeled with the full chemical name "**(Isoquinolin-8-yl)methanol**" and appropriate hazard warnings (e.g., "Toxic," "Irritant").
- Disposal:
  - Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

## Visual Workflow for Handling **(Isoquinolin-8-yl)methanol**



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Caption: Workflow for the safe handling of **(Isoquinolin-8-yl)methanol**.

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